

Application Notes and Protocols for Studying Habenula Function with TC-O 9311

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Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B15604487

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Introduction

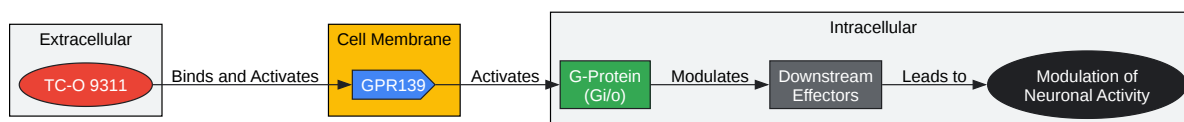
The habenula, a critical epithalamic structure, is increasingly recognized for its role in regulating mood, motivation, and reward-processing behaviors.^{[1][2][3]} It is implicated in the pathophysiology of several neuropsychiatric disorders, including depression and addiction.^{[1][3]} The orphan G protein-coupled receptor 139 (GPR139) is expressed in the habenula, presenting a novel target for modulating its activity. **TC-O 9311** is a potent and selective agonist for GPR139.^{[4][5][6]} These application notes provide a comprehensive guide for utilizing **TC-O 9311** to investigate the function of the habenula.

Quantitative Data for TC-O 9311

Parameter	Value	Cell Line	Source
Agonist Target	GPR139	-	[4][6]
EC50	39 nM	CHO-K1 cells expressing human GPR139	[4][5][6]
Purity	≥98% (HPLC)	-	[5]
Molecular Weight	365.38	-	[5][6]
Formula	C20H19N3O4	-	[5]
Solubility	DMSO: 73 mg/mL (199.79 mM)	-	[6]

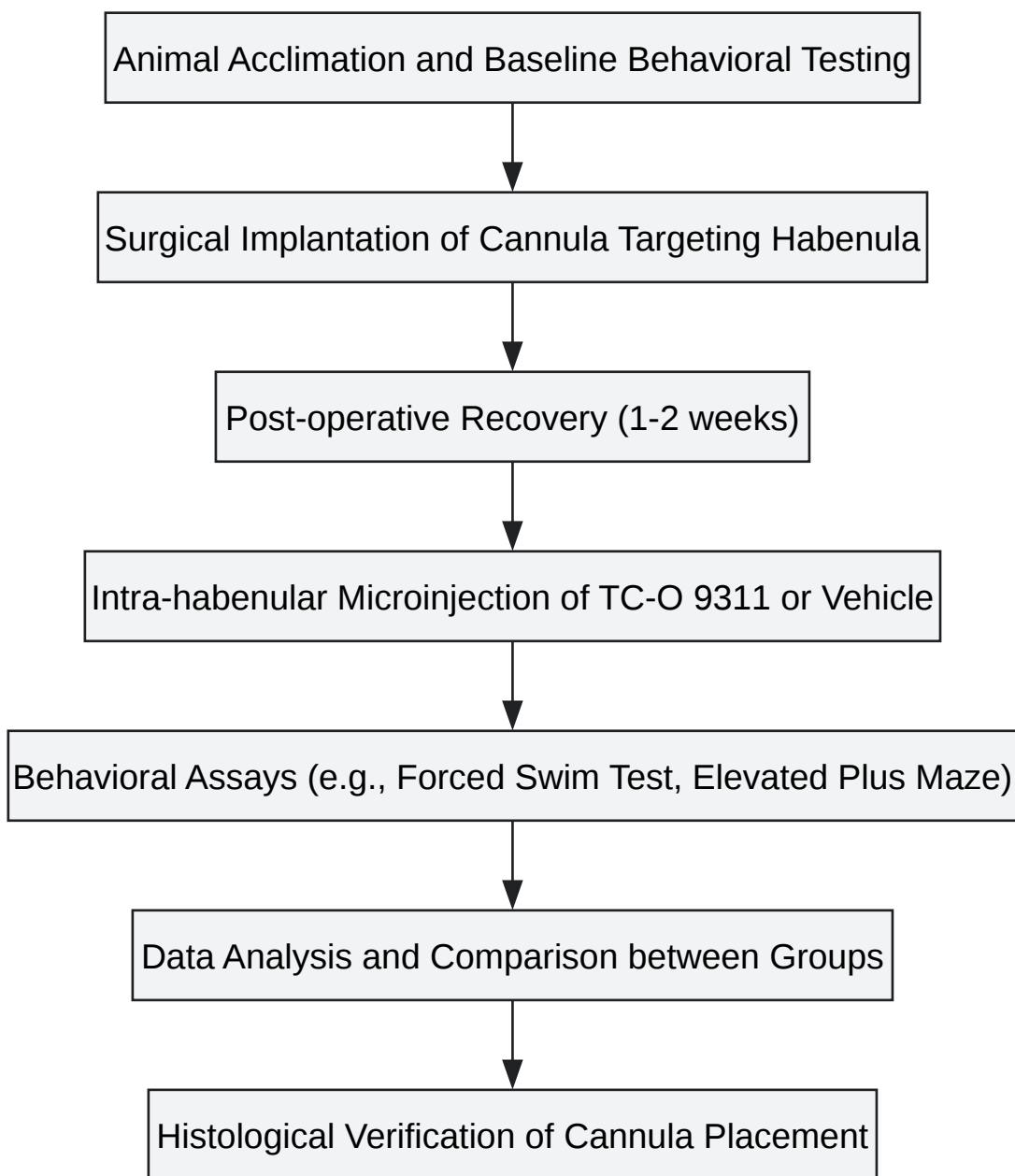
Signaling Pathway and Experimental Workflow

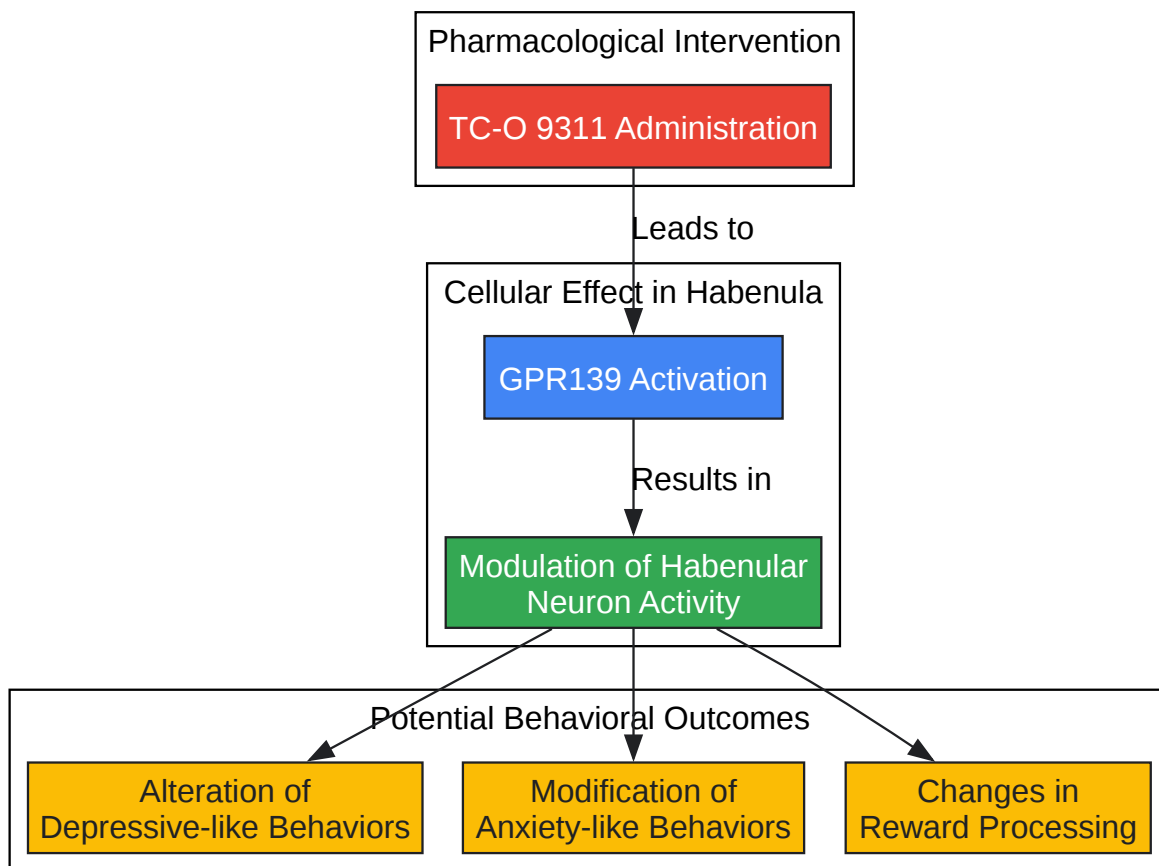
The following diagrams illustrate the proposed signaling pathway of **TC-O 9311** in a habenular neuron and a typical experimental workflow for behavioral studies.



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Proposed GPR139 signaling cascade in a habenular neuron.





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References

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